

Pyrazine-2,5-dicarboxylic Acid: A Technical Health and Safety Whitepaper

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Compound of Interest

Compound Name: *Pyrazine-2,5-dicarboxylic acid*

Cat. No.: *B093053*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **Pyrazine-2,5-dicarboxylic acid** (CAS No. 122-05-4). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

Pyrazine-2,5-dicarboxylic acid is a heterocyclic organic compound that exists as a white to off-white crystalline solid at room temperature.^[1] It has minimal odor and is sparingly soluble in water.^[1] Its chemical structure, featuring a pyrazine ring with two carboxylic acid functional groups, makes it a valuable intermediate in organic synthesis and coordination chemistry.^[1]

Property	Value
Chemical Formula	C6H4N2O4
Molecular Weight	168.11 g/mol [2]
Appearance	White to off-white crystalline powder/solid[1]
Odor	Minimal/No distinct odor[1]
Melting Point	255-260 °C[3]
Solubility	Slightly soluble in water[1][3]
Storage Temperature	Ambient temperatures[1], 2-8°C[4]


Hazard Identification and Classification

Pyrazine-2,5-dicarboxylic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2][4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation[2]
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[2]

Signal Word: Warning

Hazard Pictograms:

-  alt text

First-Aid Measures

Prompt and appropriate first-aid measures are crucial in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[6] Get medical attention if symptoms occur.

Handling, Storage, and Personal Protective Equipment

Safe Handling

- Avoid contact with skin, eyes, and personal clothing.[5]
- Wash hands thoroughly after handling.[5]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[7]

- Use only outdoors or in a well-ventilated area.[7]
- Minimize dust generation and accumulation.[5]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[7]
- Store locked up.[7]
- Store at room temperature.[6] Some sources recommend storage at 2-8°C under an inert atmosphere.[4]

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Use safety glasses with side-shields or chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards.[6] A face shield may also be appropriate.[4]
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7] For higher risk, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges may be necessary.[6]

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[6]
- Possibility of Hazardous Reactions: None under normal processing.
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents.[6]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[7][6]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: General workflow for responding to a chemical spill.

Personal precautions include ensuring adequate ventilation and using personal protective equipment.[8] Environmental precautions involve preventing the product from entering drains or water courses.[9] For cleanup, sweep up and shovel the material into suitable containers for disposal.[8]

Toxicological and Ecological Information

Toxicological Information

Limited quantitative toxicological data is available for **Pyrazine-2,5-dicarboxylic acid**. The primary health effects are irritation to the skin, eyes, and respiratory system.[1] Prolonged or

repeated exposure may lead to gastrointestinal discomfort if ingested.[1] It is not currently classified as a carcinogen by major regulatory agencies.[1]

Experimental Protocols for Hazard Evaluation (General Methodologies):

- **Skin Irritation/Corrosion:** Assays are typically conducted following OECD Guideline 404. The test substance is applied to the shaved skin of a test animal (historically rabbits). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- **Eye Irritation/Corrosion:** OECD Guideline 405 is the standard protocol. The test substance is instilled into one eye of a test animal (historically rabbits), and the eye is examined for effects on the cornea, iris, and conjunctiva at set time points.
- **Acute Oral Toxicity:** OECD Guideline 423 (Acute Toxic Class Method) is a common protocol. The test substance is administered orally to a group of animals at a specific dose level. The animals are observed for signs of toxicity and mortality over a period of time to determine a classification.

Ecological Information

There is no specific data available regarding the ecological effects of **Pyrazine-2,5-dicarboxylic acid**. It is advised to prevent its release into the environment.[8] It is not known to be hazardous to the environment or non-degradable in wastewater treatment plants.[8]

Disposal Considerations

Waste from this product should be treated as hazardous waste.[8] Disposal must be in accordance with local, regional, and national regulations.[7][8] It is recommended to contact a licensed professional waste disposal service.[4] Contaminated packaging should be disposed of as unused product.[4]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][6]
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides.[7][8]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

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